

Laboratory Safety & Disposal Guide: 2,5-Dimethyl Celecoxib-d4

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Compound of Interest

Compound Name: 2,5-Dimethyl Celecoxib-d4

CAS No.: 1346603-87-9

Cat. No.: B585394

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Executive Summary & Immediate Action Plan

2,5-Dimethyl Celecoxib-d4 is a stable isotope-labeled internal standard used primarily in LC-MS/MS quantification.[1][2] While it is a structural analog of the NSAID Celecoxib, it possesses distinct biological activity (non-COX-2 inhibiting) and potent off-target effects (Wnt/

-catenin pathway suppression).[1]

Critical Disposal Directive:

- NEVER dispose of this compound down the drain. It is classified as Toxic to Aquatic Life with long-lasting effects.[1][3]
- NEVER treat as radioactive waste.[1] The deuterium label (H) is a stable isotope.[1][4][5]
- ALWAYS segregate as High-Potency Pharmaceutical Waste destined for high-temperature incineration.[1]

Chemical Profile & Hazard Identification

To handle this compound safely, one must understand that its "safety" profile differs from standard laboratory reagents.[1] It is not merely a chemical building block; it is a bioactive

pharmacological agent.[1]

The "Scientist's Context": Why Specific Disposal Matters

Unlike generic organic waste, 2,5-Dimethyl Celecoxib (DMC) targets the TCF7L2 transcription factor and downregulates survivin, a protein that inhibits apoptosis.[1] Even though it lacks the COX-2 inhibition of its parent compound, its ability to alter cell survival mechanisms means it must be destroyed completely to prevent environmental bioaccumulation.[1]

GHS Hazard Classification[1][4]

- Signal Word:DANGER
- Health Hazards:
 - Reproductive Toxicity (Category 1B): May damage fertility or the unborn child.[1][3]
 - STOT-RE (Category 2): Specific Target Organ Toxicity (Repeated Exposure) – Cardiovascular/Gastrointestinal.[1]
- Environmental Hazards:
 - Aquatic Chronic (Category 2): Toxic to aquatic life with long-lasting effects.[1][3]

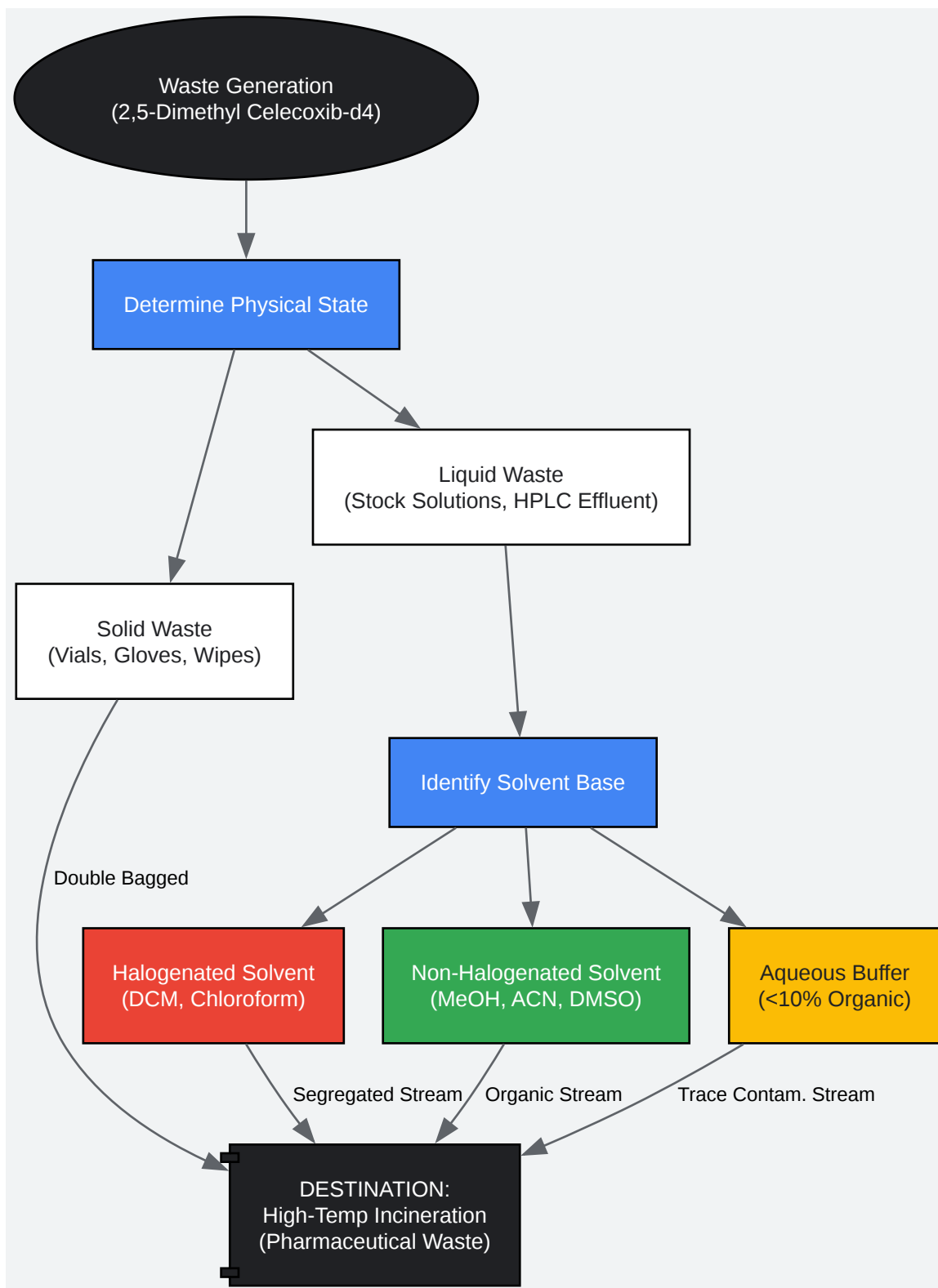
Property	Specification	Operational Implication
CAS No.	1346603-87-9 (labeled)	Use this for waste manifesting. [1]
Molecular Weight	~385.4 g/mol	Heavy molecule; non-volatile. [1]
Solubility	DMSO, Methanol, Acetonitrile	Waste streams must be organic solvent compatible.[1]
Isotope	Deuterium (H)	Stable. Do NOT use radioactive waste streams.[1] [5]

Waste Segregation & Disposal Workflows

Effective disposal relies on a "Self-Validating System"—a workflow where the failure of one step (e.g., a spill) is contained by the next (secondary containment).[\[1\]](#)

The Decision Matrix (Visualized)

The following diagram outlines the logical flow for categorizing waste containing **2,5-Dimethyl Celecoxib-d4**.



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Figure 1: Waste segregation logic flow.[1] Note that all paths ultimately lead to incineration to ensure destruction of the bioactive pharmacophore.

Detailed Protocols

Protocol A: Solid Waste (Vials, PPE, Consumables)[1]

- Applicability: Empty stock vials, contaminated gloves, syringe filters, weighing boats.[1]
- Procedure:
 - Triple Rinse: If the vial contained liquid, triple rinse with Methanol into the Liquid Waste container (see Protocol B).[1]
 - Deface Labels: Black out the chemical name/structure to prevent misuse or misidentification downstream.
 - Containment: Place items in a distinct "Solid Pharmaceutical Waste" bag (often blue or black, depending on facility rules), not the general trash.
 - Seal: Double bag if there is any risk of particulate leakage.[1]

Protocol B: Liquid Waste (Stock Solutions & HPLC Waste)

- Applicability: Expired stock solutions (DMSO/MeOH), LC-MS effluent.[1]
- Causality: We segregate based on solvent compatibility, not just the solute.
- Procedure:
 - Identify the Solvent:
 - If dissolved in Dichloromethane (DCM)
Halogenated Waste.[1]
 - If dissolved in Methanol/DMSO/Acetonitrile
Non-Halogenated Organic Waste.[1]
 - Labeling: The waste tag must explicitly list "**2,5-Dimethyl Celecoxib-d4**" and "Toxic to Aquatic Life." [1]

- Volume Limit: Do not fill waste containers >90% to allow for thermal expansion.

Decontamination Procedures

When moving from handling the pure reference standard to general lab work, decontamination is vital to prevent "carryover" in analytical data and cross-contamination of surfaces.

Glassware & Surfaces

Because 2,5-Dimethyl Celecoxib is lipophilic ($\text{LogP} > 3$), water alone is ineffective.^[1]

- Solvent Wash: Rinse glassware/surfaces with Methanol or Acetone first.^[1] This solvates the compound.^[1]
- Soap & Water: Follow with a detergent wash (Alconox or similar) and warm water.^[1]
- Final Rinse: Distilled/Deionized water.
- Verification: For critical LC-MS applications, run a solvent blank after cleaning to verify no signal at the specific MRM transition for the -d4 isotope.^[1]

Regulatory Compliance (US Focus)

While this guide provides operational safety, it must be grounded in regulatory frameworks.^[1]
^[6]

- RCRA Status (EPA):
 - 2,5-Dimethyl Celecoxib is not explicitly P-listed or U-listed (40 CFR 261.33).^[1]
 - However, due to its toxicity profile, it must be managed as Hazardous Waste based on generator knowledge of its bioactive properties ^[1].
- Sewage Disposal:
 - Strictly prohibited under the Clean Water Act (CWA) for toxic pollutants.^[1] The compound is an environmental toxin ^[2].^[1]

References

- U.S. Environmental Protection Agency (EPA). Management of Pharmaceutical Hazardous Waste.[1] (2019).[1] Defines the framework for handling non-listed but potent pharmaceutical compounds. [[Link](#)]
- Schönthal, A. H. Antitumor properties of dimethyl-celecoxib, a derivative of celecoxib that does not inhibit cyclooxygenase-2: implications for glioma therapy.[1] Neurosurg Focus. (2006).[1] Establishes the biological mechanism distinct from Celecoxib.[1][7] [[Link](#)]
- PubChem. Celecoxib-d4 Compound Summary. National Library of Medicine. (Accessed 2023).[1][6] Verifies chemical properties and isotopic stability.[1][5] [[Link](#)][1]

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Sources

- 1. Celecoxib-d4 | C17H14F3N3O2S | CID 46780205 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
- 3. medkoo.com [medkoo.com]
- 4. benchchem.com [benchchem.com]
- 5. resolvemass.ca [resolvemass.ca]
- 6. pharmacopoeia.com [pharmacopoeia.com]
- 7. Celecoxib and 2,5-dimethylcelecoxib inhibit intestinal cancer growth by suppressing the Wnt/ β -catenin signaling pathway - PMC [pmc.ncbi.nlm.nih.gov]
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